

# Technical Support Center: Instability of Picrate Salts with Heavy Metals

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## Compound of Interest

Compound Name: *Picric acid*

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This guide provides essential information, troubleshooting advice, and safety protocols for researchers, scientists, and drug development professionals working with **picric acid** and its potential to form unstable heavy metal salts.

## Frequently Asked Questions (FAQs)

Q1: What is **picric acid**, and why is it a concern in the laboratory?

**Picric acid** (2,4,6-trinitrophenol) is a yellow crystalline solid used in various laboratory applications, including histology as a component in fixative solutions (like Bouin's solution) and in metallurgy as an etchant.[1] While stable when kept wet (typically with >30% water), it becomes a potent shock, heat, and friction-sensitive explosive when it dries out.[2][3] The primary hazard stems from its acidic nature; it readily reacts with many metals, as well as concrete and plaster, to form picrate salts that are often far more sensitive and dangerous than the acid itself.[1][4][5]

Q2: Which metals form the most dangerous picrate salts?

**Picric acid** can form highly unstable and shock-sensitive salts with a variety of heavy metals. Metals of high concern include lead, copper, zinc, iron, nickel, and mercury.[1][2] Lead picrate, in particular, is known to be extremely dangerous when dry and cannot be handled without explosive decomposition.[6] Contact with these metals, their oxides, or their salts can lead to the formation of explosive picrates.[1] Special care should be taken with older containers that

may have metal-lined caps, as friction from opening the cap could detonate picrate crystals formed in the threads.[7][8]

Q3: How can I identify a potentially hazardous container of **picric acid**?

A container of **picric acid** should be considered potentially hazardous if it exhibits any of the following characteristics:

- Dryness: The yellow crystals appear dry, powdery, or are not covered by a layer of water.[9] **Picric acid** with less than 10% water is considered unstable.[3]
- Crystal Formation: There are visible crystals on the outside of the container, especially around the cap and threads.[5]
- Age: The container is more than two years old.[1] Chemical manufacturing companies recommend disposal two years after opening.[2]
- Metal Cap: The container has a metal cap or a metal-lined cap, which could have reacted with the acid to form shock-sensitive picrates.[1][7]

If you discover a container matching this description, DO NOT TOUCH, MOVE, OR ATTEMPT TO OPEN IT.[2][10]

Q4: What should I do if I discover a container of dried-out **picric acid**?

If you find a container of **picric acid** that you suspect is dry or has formed crystals around the cap, follow these emergency steps immediately:

- Do Not Touch: Under no circumstances should you handle or attempt to open the container. [10] Moving it could provide enough shock or friction to cause a detonation.
- Isolate the Area: Secure the area immediately and prevent unauthorized access.[2]
- Contact EHS: Notify your institution's Environmental Health & Safety (EHS) office or equivalent safety personnel immediately.[1][10] They are trained to handle these situations and will coordinate with bomb disposal experts if necessary.[8]

Q5: How does the presence of water affect the stability of picrate salts?

Water plays a crucial role in desensitizing both **picric acid** and its salts. Hydrated picrate salts are generally less sensitive to friction, impact, and heat than their anhydrous (dry) counterparts. [11] For example, drop hammer tests on lead picrates showed high impact sensitivity, but low friction sensitivity, which was attributed to the presence of crystalline water.[12] Maintaining **picric acid** in a wetted state (with at least 30% water) is the primary method for ensuring its safe handling and storage.[3]

## Data Presentation

### Relative Sensitivity of Metal Picrates

While precise, universally comparable impact sensitivity values for all heavy metal picrates are not readily available in a single source, their relative hazard is well-documented. The table below summarizes the sensitivity of various picrates compared to **picric acid** itself.

Compound	Relative Impact Sensitivity	Notes
Picric Acid (Dry)	High	Highly sensitive to heat, shock, and friction when dry.[1]
Lead Picrate	Extremely High	Considered more sensitive than picric acid.[13] Anhydrous lead picrate is exceptionally dangerous.[6][11]
Copper Picrate	Very High	Known to form highly unstable and sensitive salts.[2][12]
Zinc Picrate	Very High	Known to form highly unstable and sensitive salts.[2][12]
Iron Picrate	High	Known to form sensitive salts. [1] Hydrated forms show lower sensitivity.
Nickel Picrate	High	Known to form sensitive salts. [2]
Calcium Picrate	High	Can be formed by contact with concrete or plaster; sensitive to friction.[2][5]
Potassium Picrate	Higher than Picric Acid	Less sensitive than lead picrate but more sensitive than picric acid.[13][14]
Ammonium Picrate	Lower than Picric Acid	Also known as Dunnite; considered a relatively stable explosive.[11][15]

Note: Sensitivity can be significantly influenced by factors such as hydration state, crystal size, and purity.[11]

## Experimental Protocols

### Protocol 1: Safe Handling and Inspection of Picric Acid

This protocol outlines the essential steps for safely managing **picric acid** in the laboratory.

#### 1. Personal Protective Equipment (PPE):

- Wear a lab coat, chemical splash goggles, and appropriate chemical-resistant gloves (nitrile or neoprene are recommended).[\[10\]](#)[\[16\]](#)

#### 2. Designated Work Area:

- Always handle **picric acid** and its solutions within a certified chemical fume hood.[\[16\]](#)
- Avoid using metal spatulas or tools; use plastic or ceramic instead.[\[2\]](#)[\[16\]](#)

#### 3. Storage:

- Store **picric acid** in its original container, which should be glass or plastic.[\[16\]](#) Never transfer it to a container with a metal cap.[\[1\]](#)
- Keep the container in a cool, dry, well-ventilated area away from heat sources and incompatible materials (metals, bases, oxidizers, concrete).[\[2\]](#)[\[9\]](#)
- Label the container with the date received and the date opened.[\[10\]](#)

#### 4. Regular Inspection (Every 3-6 Months):

- Visually inspect the container without opening it. Check for a visible layer of water above the crystals.[\[5\]](#)
- Check for any signs of dried crystals on the threads or exterior of the bottle.[\[5\]](#)
- If the contents appear dry or crystals are visible on the threads, do not proceed. Treat it as a hazardous situation (see FAQ #4).
- If the contents are wet and the container appears safe, gently rotate the bottle to ensure even hydration.[\[2\]](#)
- If the water level is low but the material is still damp, carefully open the container inside a fume hood and add deionized water until a layer is visible above the solid.[\[5\]](#)[\[9\]](#)

- Before resealing, wipe the cap, threads, and bottleneck with a damp cloth to remove any residue.[\[4\]](#)[\[16\]](#)
- Document each inspection and any rehydration on a log sheet affixed to the container.[\[9\]](#)

#### 5. Disposal:

- Dispose of all **picric acid** stocks that are more than two years old.[\[1\]](#)
- Follow your institution's hazardous waste procedures. Waste **picric acid** should be kept wet in a clearly labeled, sealed glass or plastic container.[\[4\]](#)

## Protocol 2: Minor Spill Cleanup

This protocol is for small spills (<30 mL of solution or a few grams of wetted solid) inside a chemical fume hood by trained personnel. For larger spills or any spill outside a fume hood, evacuate and call EHS.[\[4\]](#)

#### 1. Preparation:

- Ensure you are wearing appropriate PPE (double-gloving is recommended).[\[1\]](#)
- Notify others in the lab of the spill.[\[17\]](#)

#### 2. Contain and Wet the Material:

- Crucially, do not allow the spilled material to dry. Keep it wet at all times.[\[4\]](#)
- If a solid has spilled, gently mist it with water to prevent dust formation and reduce explosion hazards. Do not sweep dry material.[\[1\]](#)

#### 3. Absorb the Spill:

- Use a damp spill pad, pillow, or other absorbent material (e.g., vermiculite) to absorb the spilled material.[\[4\]](#)[\[17\]](#)
- Carefully wipe up the spill area, working from the outside in.

#### 4. Containerize Waste:

- Place all contaminated absorbent materials into a compatible glass or plastic container.[1]
- Add extra water to the container to ensure the waste remains fully wetted.[4]
- Seal the container and label it clearly as "**Picric Acid Waste.**"[4]

#### 5. Decontaminate Surfaces:

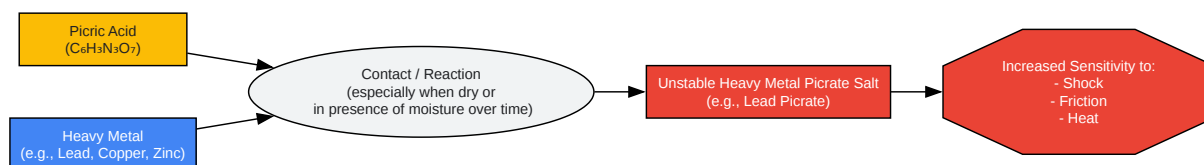
- Thoroughly wash the spill site with soap and water after the material has been collected.[1]

#### 6. Final Disposal:

- Contact your institution's EHS department for immediate pickup of the hazardous waste container.[4]

## Visualizations

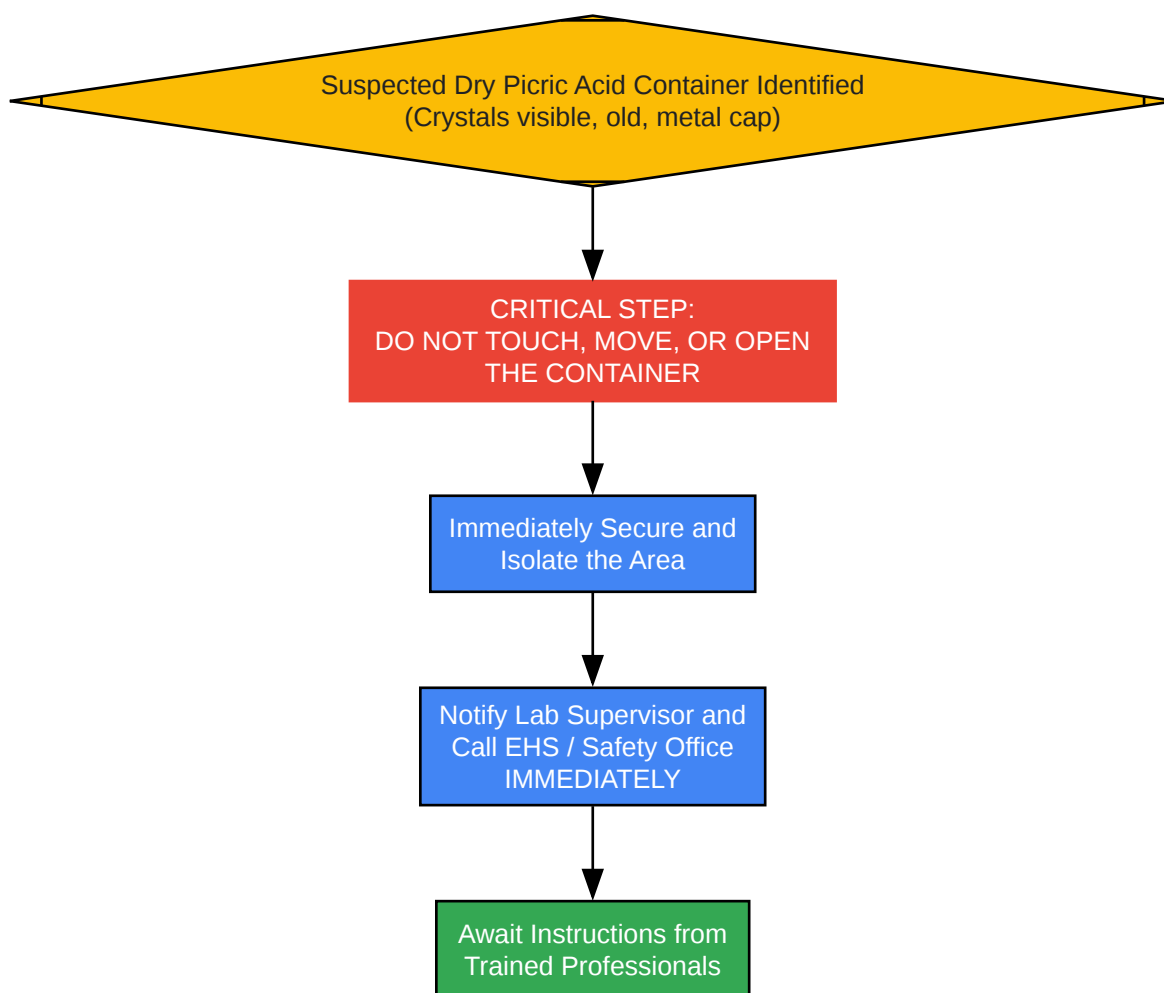
### Diagram 1: Formation of Hazardous Picrate Salts



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Caption: Reaction pathway showing the formation of sensitive heavy metal picrate salts.

### Diagram 2: Emergency Workflow for Suspected Dry Picric Acid

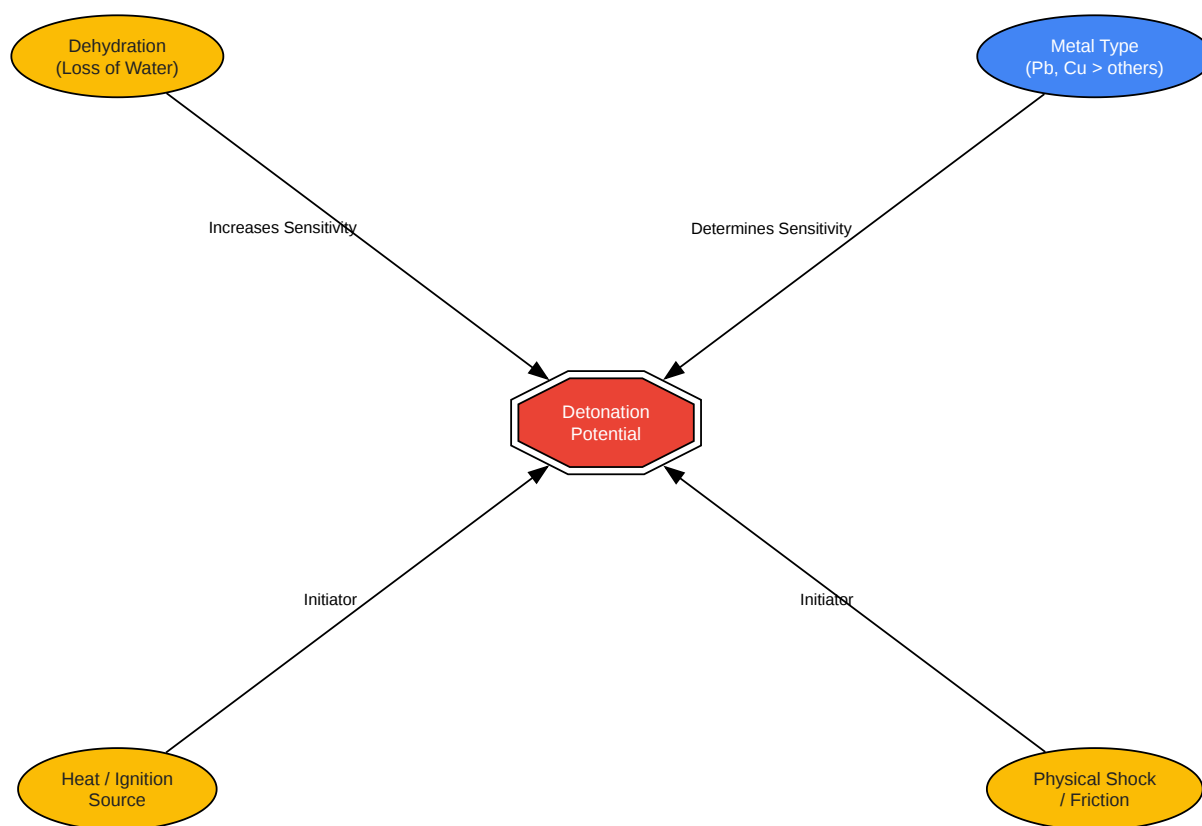


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Caption: Emergency decision workflow upon discovery of a potentially hazardous **picric acid** container.

## Diagram 3: Factors Influencing Picrate Salt Instability





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Caption: Key factors that contribute to the instability and detonation risk of picrate salts.

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